Bourgeonal Technical Support Center: A Guide for Researchers

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Compound of Interest	
Compound Name:	*Bourgeonal*
CAS No.:	*18127-01-0*
Cat. No.:	*B016135*

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Welcome to the technical support center for **Bourgeonal**, a key reagent in olfactory research and studies of sperm chemotaxis. This resource provides researchers, scientists, and drug development professionals with comprehensive information on the solubility, handling, and experimental use of **Bourgeonal**.

Frequently Asked Questions (FAQs)

Q1: What is **Bourgeonal** and what is its primary mechanism of action in research?

Bourgeonal, a synthetic aromatic aldehyde, is a potent agonist for the human olfactory receptor OR1D2 (previously known as hOR17-4).[1][2] In research, it is primarily used to study the OR1D2 signaling pathway, which is notably involved in sperm chemotaxis.[1][2] Activation of OR1D2 by **Bourgeonal** in human spermatozoa triggers a signaling cascade that leads to an increase in intracellular calcium levels, enhancing sperm motility and guiding their movement.[1]

Q2: What are the recommended solvents for dissolving **Bourgeonal**?

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Bourgeonal is a colorless to pale yellow oil that is soluble in organic solvents like ethanol, Dimethyl Sulfoxide (DMSO), and oils, but has limited solubility in water. For biological assays, DMSO and ethanol are commonly used to prepare stock solutions.

Q3: How should **Bourgeonal** be stored to ensure its stability?

For long-term stability, **Bourgeonal** should be stored at -20°C. It is recommended to store it under an inert atmosphere as it can be sensitive to air. To maintain the integrity of stock solutions, it is best to prepare aliquots to avoid repeated freeze-thaw cycles.

Q4: What safety precautions should be taken when handling **Bourgeonal**?

Bourgeonal may cause skin irritation and an allergic skin reaction. It is also suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure. Therefore, it is crucial to handle **Bourgeonal** in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Solubility Data

The solubility of **Bourgeonal** in various solvents is summarized in the table below. This information is critical for the preparation of stock solutions for your experiments.

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Solvent	Concentration	Temperature (°C)	Citation
Dimethylformamide (DMF)	15 mg/mL	Room Temperature	
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Room Temperature	
Ethanol	30 mg/mL	Room Temperature	
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL	Room Temperature	
Water	21.05 mg/L	25	
Chloroform	Soluble	Not Specified	
Ethyl Acetate	Soluble	Not Specified	

Experimental Protocols

Preparation of **Bourgeonal** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Bourgeonal** in DMSO.

Materials:

- **Bourgeonal** (CAS: 18127-01-0)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or glass vials with Teflon-lined caps
- Calibrated micropipettes

Procedure:

- Allow the **Bourgeonal** vial to equilibrate to room temperature before opening.
- In a sterile fume hood, carefully weigh out the desired amount of **Bourgeonal**. The molecular weight of **Bourgeonal** is 190.28 g/mol . To prepare 1 mL of a 10 mM stock solution, you will

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need 1.903 mg of **Bourgeonal**.

- Add the appropriate volume of anhydrous DMSO to the **Bourgeonal**. For a 10 mM stock, dissolve 1.903 mg of **Bourgeonal** in 1 mL of DMSO.
- Vortex the solution until the **Bourgeonal** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but avoid excessive heat.
- Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles and contamination.
- Store the aliquots at -20°C, protected from light.

Sperm Chemotaxis Assay Protocol

This protocol provides a general workflow for a sperm chemotaxis assay using **Bourgeonal**. Specific parameters may need to be optimized for your experimental setup.

Materials:

- Human semen samples from healthy donors
- Culture medium (e.g., Ham's F-10) supplemented with human serum albumin (HSA)
- **Bourgeonal** stock solution (e.g., 10 mM in DMSO)
- Chemotaxis chamber (e.g., µ-Slide Chemotaxis)
- Microscope with live-cell imaging capabilities

Procedure:

- Sperm Preparation:
  - Allow semen samples to liquefy at 37°C for 30 minutes.
  - Separate motile sperm from the seminal plasma using a density gradient centrifugation method (e.g., Percoll gradient).

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- Wash the motile sperm fraction with culture medium and resuspend to a final concentration of approximately 4 x 10^6 cells/mL.
- Incubate the sperm suspension under capacitating conditions (e.g., 37°C, 5% CO2) for at least 1 hour before the assay.

- Chemotaxis Assay Setup:
  - Prepare serial dilutions of **Bourgeonal** in the culture medium from your stock solution. The final concentration of DMSO should be kept low (typically ≤ 0.1%) to avoid solvent toxicity. A typical working concentration for **Bourgeonal** is around 1 µM.
  - Load the chemotaxis chamber according to the manufacturer's instructions. Typically, one reservoir is filled with the **Bourgeonal** solution (chemoattractant) and the other with the control medium.
  - Carefully seed the capacitated sperm into the observation area of the chamber.
- Data Acquisition and Analysis:
  - Place the chemotaxis chamber on the microscope stage and allow the gradient to establish for the recommended time.
  - Record time-lapse videos of sperm movement within the gradient.
  - Analyze the sperm tracks using appropriate software to determine parameters such as swimming speed, directionality, and chemotactic index.

Troubleshooting Guide

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Issue	Possible Cause(s)	Recommended Solution(s)
Bourgeonal precipitation in aqueous media	- Low aqueous solubility of Bourgeonal.- Final DMSO concentration is too low.- Temperature of the medium is too low.	- Ensure the final DMSO concentration is sufficient to maintain solubility, but non-toxic to cells (typically ≤ 0.1%).- Prepare fresh dilutions immediately before use.- Gently warm the medium to 37°C before adding the Bourgeonal solution.- Consider using a carrier protein like BSA in the medium.
Inconsistent or no chemotactic response	- Degraded Bourgeonal stock solution.- Incorrect concentration of Bourgeonal.- Sperm are not properly capacitated.- Issues with the chemotaxis chamber or gradient formation.	- Use a fresh aliquot of Bourgeonal stock solution.- Perform a dose-response curve to determine the optimal concentration.- Ensure sperm capacitation conditions are optimal and validated.- Verify the proper setup and functioning of the chemotaxis chamber. Include positive and negative controls.
High background motility/random movement	- Solvent (DMSO) toxicity.- Sub-optimal sperm health.- Mechanical stress on sperm during handling.	- Perform a solvent toxicity control with the same final concentration of DMSO.- Use fresh, healthy sperm samples.- Handle sperm gently and avoid vigorous pipetting.
Loss of Bourgeonal activity over time	- Instability of the aldehyde group.- Oxidation of the compound.	- Store stock solutions at -20°C under an inert gas if possible.- Prepare working solutions fresh for each experiment.- Avoid prolonged exposure of solutions to light and air.

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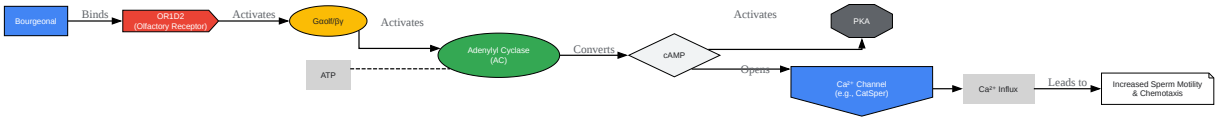
Visualizations

Bourgeonal-OR1D2 Signaling Pathway



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Caption: **Bourgeonal** activates the OR1D2 signaling cascade.

Experimental Workflow for **Bourgeonal** Sperm Chemotaxis Assay

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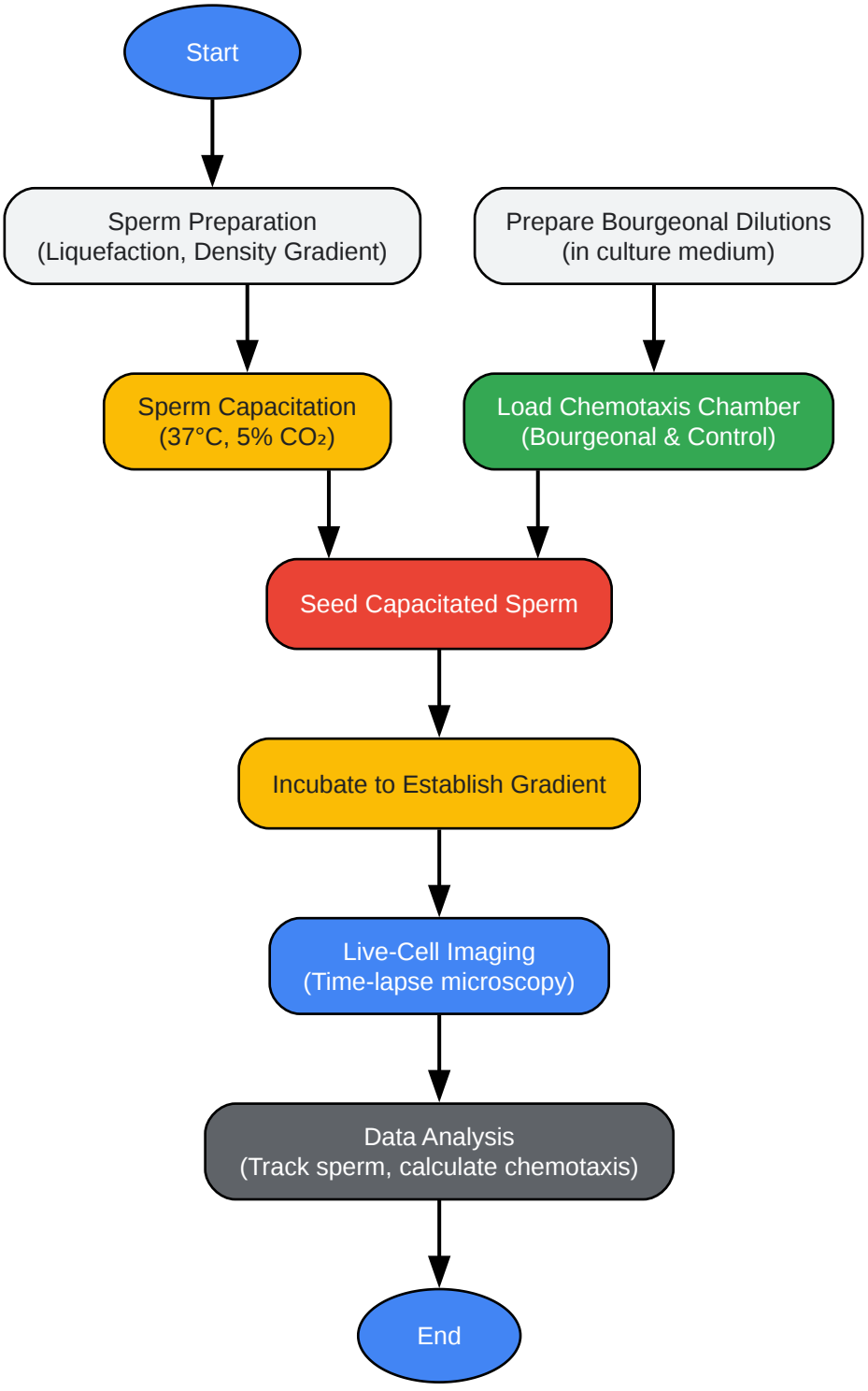

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Caption: Workflow for a typical sperm chemotaxis experiment.

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